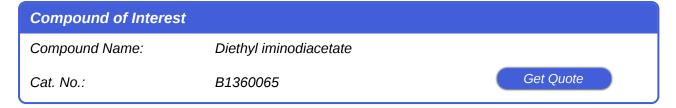


Diethyl iminodiacetate safety and handling precautions

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Technical Guide to the Safety and Handling of **Diethyl Iminodiacetate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **diethyl iminodiacetate** (CAS No. 6290-05-7), a versatile intermediate used in the pharmaceutical and agrochemical industries.[1] Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. **Diethyl iminodiacetate** is typically a colorless to light yellow liquid.[2][3]



Property	Value	Source(s)
CAS Number	6290-05-7	[4][5]
Molecular Formula	C8H15NO4	[6][7]
Molecular Weight	189.21 g/mol	[5][6]
Appearance	Clear, colorless to light yellow liquid	[2][3][7]
Boiling Point	208 °C	[5]
Density	1.056 g/mL at 25 °C	[5]
Refractive Index	n20/D 1.435	[5]
Flash Point	113 °C (235.4 °F) - closed cup	[5]
Solubility	Moderately soluble in water. Soluble in polar organic solvents.	[2][8]

Hazard Identification and GHS Classification

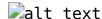
Diethyl iminodiacetate is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[4][9] The primary hazards are irritation to the skin, eyes, and respiratory system.[4][6][10]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation
(Source:[4][5][6][7][9])		

Signal Word:Warning[4][5][6][9]



Hazard Pictogram:



Toxicological Information

The toxicological properties of **diethyl iminodiacetate** have not been fully investigated.[4] No data is available regarding carcinogenicity, mutagenicity, teratogenicity, or endocrine-disrupting effects.[4][7] Therefore, it should be handled with the caution appropriate for a chemical with unknown long-term health effects.

Safe Handling and Storage Protocol

Proper handling and storage are critical to minimize exposure risk. This protocol outlines the necessary steps for laboratory personnel.

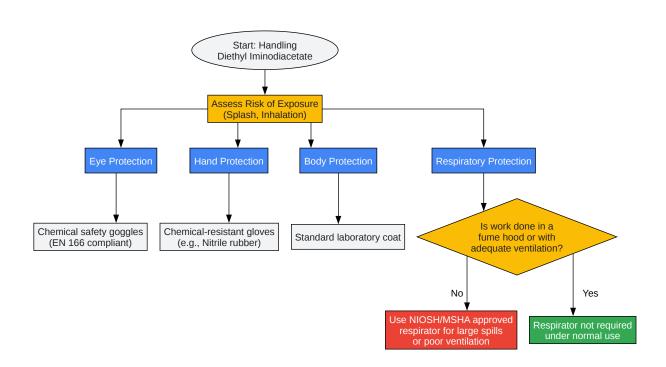
Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of vapors or mists.[4][9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

A risk assessment should always precede the handling of this chemical to ensure the appropriate level of PPE is selected.





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Caption: Personal Protective Equipment (PPE) Selection Workflow.

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[4][7]
- Skin Protection:
 - Hand Protection: Wear chemical-resistant gloves such as nitrile rubber.[7] Always inspect gloves before use and wash hands thoroughly after handling.[9]



- Body Protection: Wear a laboratory coat to prevent skin exposure.[7]
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[4][7] For large spills or in poorly ventilated areas, use a NIOSH/MSHA-approved respirator.[7]

Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[9]
- Do not breathe mist, vapors, or spray.[4]
- Wash hands thoroughly after handling the chemical and before eating, drinking, or smoking.
 [7][9]
- Contaminated clothing should be removed and washed before reuse.

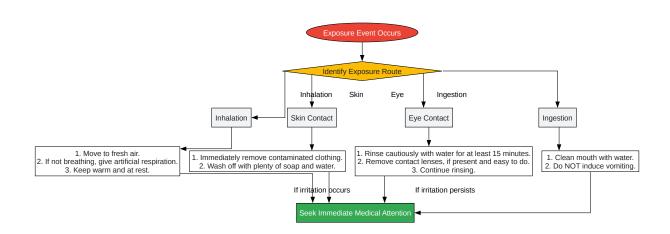
Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[7][9]
- Store locked up.[4]
- Keep away from heat, sparks, and open flames.
- Incompatible Materials: Strong oxidizing agents.[4]

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of an exposure. Ensure all personnel are familiar with these procedures and the location of emergency equipment.





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Caption: Emergency First Aid Protocol for Exposure.

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[4][9] If the person is not breathing, provide artificial respiration.[4] Seek immediate medical attention.[4]
- Skin Contact: Immediately take off all contaminated clothing.[9] Wash the affected area with plenty of soap and water.[4][9] If skin irritation occurs, get medical advice/attention.[9]
- Eye Contact: Rinse cautiously and immediately with plenty of water for at least 15 minutes, also under the eyelids.[4][9] Remove contact lenses if present and easy to do so, and continue rinsing.[9] If eye irritation persists, seek medical attention.[9]



 Ingestion: Clean the mouth with water.[4] Do not induce vomiting.[11] Seek medical attention.[4][9]

Note to Physician: Treat symptomatically.[7][12]

Accidental Release and Spill Management Protocol

This protocol provides a systematic approach to safely managing a spill of **diethyl iminodiacetate**.

Immediate Actions

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wear the appropriate PPE as outlined in Section 4.2, including respiratory protection if ventilation is inadequate.

Containment and Clean-up

- Prevent the spill from entering drains or waterways.
- Absorb the spill using an inert, non-combustible material such as sand, silica gel, acid binder, universal binder, or sawdust.[4][7]
- Collect the absorbed material and place it into a suitable, labeled, and closed container for disposal.[4][7]
- Clean the spill area thoroughly with soap and water.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[7][9]
- Special Hazards: Thermal decomposition can lead to the release of irritating gases and vapors.[7]



- Hazardous Combustion Products: Nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO₂).[4][7]
- Advice for Firefighters: As in any chemical fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[4][7]

Disposal Protocol

Chemical waste must be disposed of in accordance with all local, regional, and national regulations.

- Waste Identification: Diethyl iminodiacetate waste should be classified as hazardous chemical waste.
- Containerization: Collect waste material in a clearly labeled, sealed, and appropriate container. Do not mix with other waste streams unless compatibility is confirmed.
- Consultation: Contact your institution's Environmental Health and Safety (EHS) office for specific guidance on disposal procedures. Chemical waste generators are responsible for ensuring complete and accurate classification of waste.[4]
- Disposal: Arrange for pickup and disposal by a licensed waste disposal company.[9] Do not empty into drains.[4]

The workflow for proper chemical handling, from acquisition to disposal, is a critical component of laboratory safety.



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Caption: General Laboratory Chemical Handling Lifecycle.



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